

Technical Support Center: Stereochemical Control for C₂₉H₂₇N₂O₁₀P (MAP)

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Compound of Interest

Compound Name: C₂₉H₂₇N₂O₁₀P
CAS No.: 396717-61-6; 90776-59-3
Cat. No.: B2462356

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Product ID: **C₂₉H₂₇N₂O₁₀P** Common Name: MAP (Meropenem Enol Phosphate);

-methyl vinyl phosphate IUPAC Name: (4-Nitrophenyl)methyl (4R,5R,6S)-3-[(diphenoxyphosphoryl)oxy]-6-[(1R)-1-hydroxyethyl]-4-methyl-7-oxo-1-azabicyclo[3.2.0]hept-2-ene-2-carboxylate Application: Critical intermediate in the synthesis of Carbapenem antibiotics (Meropenem).[\[1\]](#)

Diagnostic Hub: Define Your Challenge

Before proceeding, confirm your specific operational context. This molecule is a high-value intermediate where "stereoselectivity" typically refers to the preservation of the C4-

-methyl configuration during the enol phosphorylation step or the subsequent substitution reaction.

Symptom / Observation	Probable Root Cause	Recommended Module
Loss of C4-purity (Appearance of -methyl isomer)	Base-catalyzed epimerization at C4 due to high temperature or pKa mismatch.	[Module A]
Low Yield of Enol Phosphate	Incomplete phosphorylation or hydrolysis of the reactive enol ester.	[Module B]
Formation of Ring-Open Impurities	-lactam ring cleavage caused by nucleophilic attack on the carbonyl.	[Module C]

Technical Deep Dive: The Stereoselectivity Mechanism

The C4-Epimerization Pathway

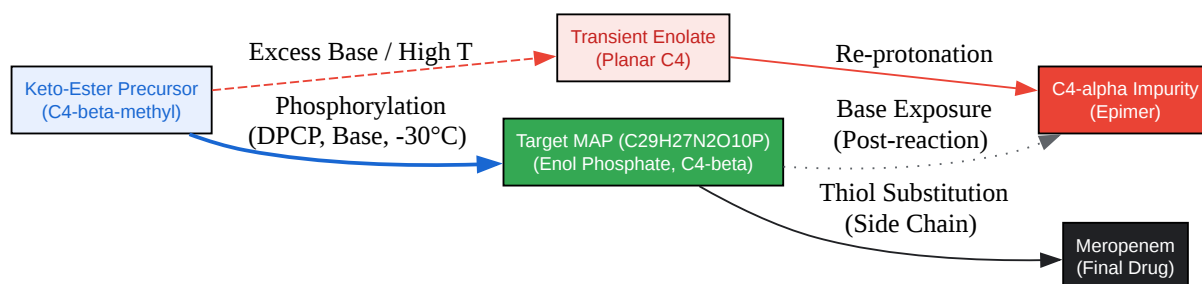
The core challenge with **C29H27N2O10P** is not creating a new stereocenter, but retaining the thermodynamically unstable

-methyl configuration established in the precursor.

- The Mechanism: The proton at C4 is acidic due to its position to the carbonyl (in the keto-form precursor) or the vinyl system (in MAP). Strong bases or elevated temperatures promote the formation of a transient planar enolate/enol, allowing the methyl group to re-equilibrate to the thermodynamically favored -orientation (trans to the C3-substituent).
- The Goal: You must operate under Kinetic Control to trap the enol phosphate without allowing C4-epimerization.

Visualization: Stereochemical Failure Modes

The following diagram illustrates the critical pathways where stereoselectivity is lost during the synthesis or use of MAP.



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Figure 1: Reaction pathway showing the direct synthesis of MAP and the competing epimerization pathway (red) that degrades stereochemical purity.[2]

Troubleshooting Guide (FAQ)

Q1: My HPLC shows an increase in the C₄- epimer during the phosphorylation reaction. How do I stop this?

Answer: The C₄-

epimer forms when the reaction temperature is too high or the base is too strong/concentrated.

- **Solution 1 (Temperature):** Ensure the reaction is maintained strictly between -40°C and -20°C. The rate of phosphorylation (trapping) must exceed the rate of proton exchange at C₄.
- **Solution 2 (Base Selection):** Switch to Diisopropylethylamine (DIPEA). Avoid stronger bases like DBU or inorganic hydroxides, which rapidly deprotonate C₄.
- **Solution 3 (Addition Order):** Add the base slowly to the mixture of the Keto-ester and Diphenyl Chlorophosphate (DPCP). Do not premix the base and the Keto-ester without the phosphorylating agent present.

Q2: Can I use DMAP (4-Dimethylaminopyridine) to accelerate the reaction?

Answer: Use with extreme caution. While DMAP catalyzes the phosphorylation, it is also a nucleophilic base that can attack the

-lactam ring or promote epimerization.

- Recommendation: If required, use catalytic quantities (<5 mol%) only. If conversion is slow, it is safer to increase the equivalents of DPCP rather than the nucleophilic catalyst.

Q3: The stereoselectivity is good, but the isolated yield is low due to hydrolysis.

Answer: **C29H27N2O10P** is an enol phosphate, which is sensitive to moisture, particularly under acidic conditions during workup.

- Protocol Adjustment: Quench the reaction with a buffered solution (e.g., Phosphate buffer pH 7.0) rather than water or dilute acid. Perform the extraction rapidly at cold temperatures (0°C to 5°C). Ensure solvents (Acetonitrile/DCM) are anhydrous (<0.05% water) prior to reaction.

Optimized Protocol: High-Fidelity Synthesis of MAP

This protocol is designed to maximize the Diastereomeric Excess (de) of the C4-isomer.

Reagents:

- Precursor: (4-Nitrobenzyl) (4R,5S,6S)-3-keto-4-methyl-azetidinone derivative (1.0 eq)
- Diphenyl Chlorophosphate (DPCP): 1.1 – 1.2 eq[3]
- Base: DIPEA (Diisopropylethylamine): 1.2 – 1.3 eq
- Solvent: Anhydrous Acetonitrile (MeCN) or Dichloromethane (DCM)

Step-by-Step Methodology:

- Preparation: Dissolve the Precursor and DPCP in anhydrous MeCN under a Nitrogen atmosphere.
- Cryogenic Cooling: Cool the solution to -35°C. Allow the internal temperature to stabilize (critical for stereocontrol).
- Controlled Addition: Add DIPEA dropwise over 30–60 minutes.
 - Why? Slow addition prevents localized "hotspots" of high basicity that trigger C4-epimerization.
 - Monitor: Ensure internal temperature does not rise above -30°C.
- Reaction: Stir at -30°C for 2–4 hours. Monitor by HPLC for the disappearance of the Keto-ester.
 - Checkpoint: If C4-impurity > 1.0%, lower temperature to -45°C for the next batch.
- Quench: Pour the cold reaction mixture into a vigorously stirred mixture of Ethyl Acetate and dilute Sodium Bicarbonate (5% aq) at 0°C.
- Isolation: Separate phases immediately. Wash organic layer with cold brine. Dry over . Concentrate under reduced pressure at <30°C (heat sensitive).

Data Specification for Quality Control:

Parameter	Specification	Method
Purity (HPLC)	> 98.0%	C18 Column, MeCN/H2O Gradient
Stereoisomer Content	C4-isomer < 1.5%	Chiral HPLC or H-NMR
Water Content	< 0.1%	Karl Fischer (Critical for stability)

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